

Introduction: The Versatility of a Thiol-Functionalized Piperidine Scaffold

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Compound of Interest

Compound Name: 4-Mercapto-piperidine-1-carboxylic acid benzyl ester

CAS No.: 833491-24-0

Cat. No.: B3156692

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4-Mercapto-piperidine-1-carboxylic acid benzyl ester is a bifunctional molecule featuring a piperidine core, a benzyl carbamate protecting group, and a reactive thiol (sulfhydryl, -SH) group. The piperidine scaffold is a common motif in medicinal chemistry, known for its presence in numerous pharmacologically active compounds.[1][2] The benzyl carbamate provides a degree of lipophilicity and stability, which can be advantageous for cell permeability and can be removed in later synthetic steps if required.[3]

However, the primary locus of reactivity for assay development is the thiol group. Thiols are potent nucleophiles and are involved in a vast array of biochemical processes.[4] They can engage in thiol-disulfide exchange, undergo alkylation, participate in Michael additions, and chelate metal ions.[2][5] This reactivity makes **4-Mercapto-piperidine-1-carboxylic acid benzyl ester** a valuable tool for several applications, including:

- Enzyme Inhibition: Targeting enzymes with reactive cysteine residues or metal cofactors in their active sites.
- Bioconjugation: Serving as a handle for attaching probes, tags, or other molecular entities.

- Probing Redox Environments: Acting as a model compound in assays designed to study oxidative stress or the function of antioxidants like glutathione.[6]

This guide provides the foundational principles and step-by-step protocols to leverage these properties in a research setting.

Compound Properties, Handling, and Storage

Proper handling and storage are critical to maintain the integrity of the thiol group, which is susceptible to oxidation.

Property	Value
IUPAC Name	Benzyl 4-mercaptopiperidine-1-carboxylate
CAS Number	833491-24-0
Molecular Formula	C ₁₃ H ₁₇ NO ₂ S
Molecular Weight	251.34 g/mol
Appearance	Varies (typically an oil or low-melting solid)
Solubility	Soluble in organic solvents like DMSO, DMF, and chlorinated solvents. Limited water solubility.

Storage and Handling:

- Storage: Store at room temperature, sealed in a dry environment.[7] For long-term storage, refrigeration (-20°C) under an inert atmosphere (argon or nitrogen) is recommended to prevent oxidation of the thiol group into a disulfide.
- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (gloves, safety glasses). Solutions, especially in protic solvents, should be prepared fresh. The stability of thiols in aqueous buffers can be pH-dependent and may be affected by the presence of dissolved oxygen.[8]

Application Note I: Screening for Enzyme Inhibition

Principle of the Assay

The nucleophilic thiol group of **4-Mercapto-piperidine-1-carboxylic acid benzyl ester** can act as an inhibitor of specific enzymes through several mechanisms:

- **Covalent Modification:** Irreversible inhibition by forming a covalent bond with electrophilic residues, such as a reactive cysteine in the enzyme's active site.[\[9\]](#)
- **Metal Chelation:** Inhibition of metalloenzymes by chelating the essential metal cofactor (e.g., Zn^{2+} , Fe^{2+}) required for catalytic activity. Thiol groups are known zinc chelators.[\[10\]](#)
- **Disulfide Bond Disruption:** Reduction of critical disulfide bonds that maintain the enzyme's tertiary structure and activity.

This protocol describes a general method for screening the compound against a model metallo- β -lactamase, an enzyme class known to be inhibited by thiol-containing compounds.[\[10\]](#)

Experimental Protocol: Metallo- β -Lactamase (MBL) Inhibition Assay

This protocol is adapted from established methods for assessing MBL inhibitors.[\[10\]](#)

1. Reagent and Buffer Preparation:

- **Assay Buffer:** 50 mM HEPES, pH 7.5. Ensure the buffer is prepared with high-purity water and filtered.
- **Enzyme Stock:** Prepare a 1 μM stock solution of a recombinant MBL (e.g., NDM-1, VIM-1) in Assay Buffer. Store in aliquots at -80°C .
- **Substrate Stock:** Prepare a 10 mM stock solution of a fluorescent β -lactamase substrate (e.g., a commercially available cephalosporin-based FRET substrate) in DMSO.
- **Test Compound Stock:** Prepare a 10 mM stock solution of **4-Mercapto-piperidine-1-carboxylic acid benzyl ester** in 100% DMSO.
- **Positive Control:** Prepare a 10 mM stock solution of a known MBL inhibitor (e.g., Captopril) in DMSO.[\[10\]](#)

2. Assay Procedure (96-well plate format):

- **Prepare Compound Dilutions:** Perform a serial dilution of the 10 mM test compound stock in 100% DMSO to generate a range of concentrations (e.g., 2 mM, 1 mM, 500 μ M, etc.).
- **Add Components to Plate:** To the wells of a black, flat-bottom 96-well plate, add the components in the following order:
 - 88 μ L of Assay Buffer.
 - 1 μ L of diluted test compound, positive control, or DMSO (for negative control). This results in a final DMSO concentration of 1%.
 - 1 μ L of the 1 μ M enzyme stock solution (final concentration: 10 nM).
- **Pre-incubation:** Mix gently by tapping the plate and incubate for 15 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- **Initiate Reaction:** Add 10 μ L of the substrate stock, diluted in Assay Buffer to a 2X final concentration (e.g., 20 μ M for a 10 μ M final concentration).
- **Measure Fluorescence:** Immediately place the plate in a fluorescence plate reader. Monitor the increase in fluorescence (resulting from substrate cleavage) over 30 minutes at the appropriate excitation/emission wavelengths for the chosen substrate.

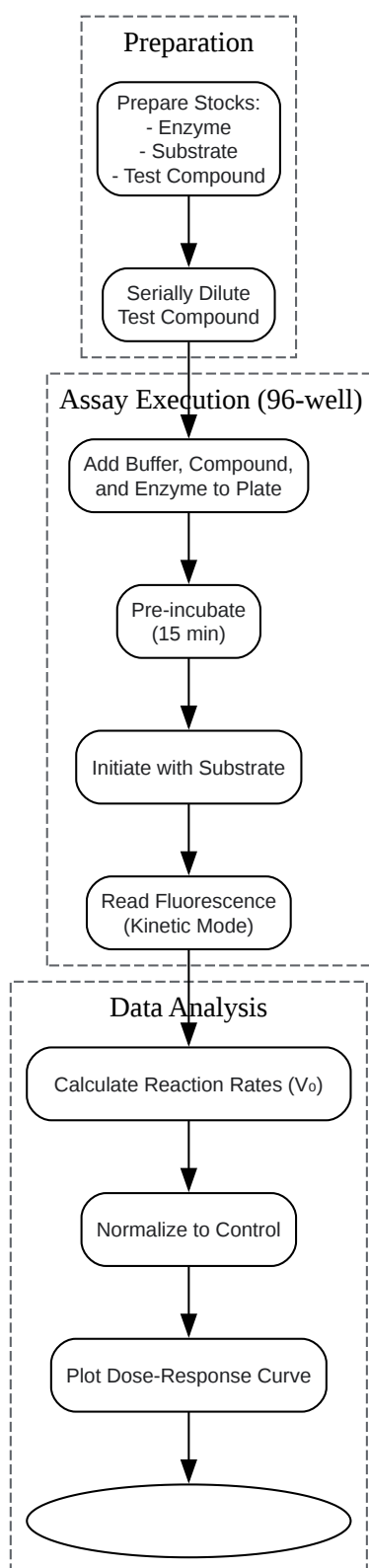
3. Data Analysis:

- Calculate the initial rate of reaction (V_0) for each well by determining the slope of the linear portion of the fluorescence vs. time plot.
- Normalize the rates relative to the DMSO control (100% activity).
- Plot the percent inhibition versus the logarithm of the inhibitor concentration.
- Fit the data to a dose-response curve to determine the IC_{50} value, which is the concentration of the inhibitor that causes 50% inhibition of enzyme activity.[\[11\]](#)

Data Presentation: Enzyme Inhibition Results

Compound Concentration (μM)	Reaction Rate (RFU/min)	% Activity (Normalized)	% Inhibition
0 (DMSO)	...	100	0
...	...	...	...
...	...	...	...

Workflow for Enzyme Inhibition Screening



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Caption: Workflow for IC₅₀ determination.

Application Note II: Thiol Reactivity and Quantification using Ellman's Assay

Principle of the Assay

The Ellman's assay is a classic colorimetric method for quantifying free thiol groups in a sample.^[8] The assay relies on the reagent 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB). In a thiol-disulfide exchange reaction, the thiol group from the test compound attacks the disulfide bond in DTNB. This reaction releases one molecule of 2-nitro-5-thiobenzoate (TNB^{2-}) per molecule of free thiol. TNB^{2-} is a yellow-colored anion with a strong absorbance at 412 nm.^[12] This protocol uses **4-Mercapto-piperidine-1-carboxylic acid benzyl ester** as a model thiol to demonstrate the assay's utility.

Experimental Protocol: DTNB Assay for Thiol Quantification

1. Reagent and Buffer Preparation:

- Reaction Buffer: 0.1 M sodium phosphate, 1 mM EDTA, pH 8.0.
- DTNB Stock Solution: Dissolve 4 mg of DTNB in 1 mL of Reaction Buffer (approx. 10 mM). Store protected from light.
- Thiol Standard Stock: Prepare a 1 mM stock solution of **4-Mercapto-piperidine-1-carboxylic acid benzyl ester** in a suitable organic solvent like DMSO or ethanol. Note: The accuracy depends on the precise concentration of this stock.

2. Assay Procedure (Spectrophotometer cuvette or 96-well plate):

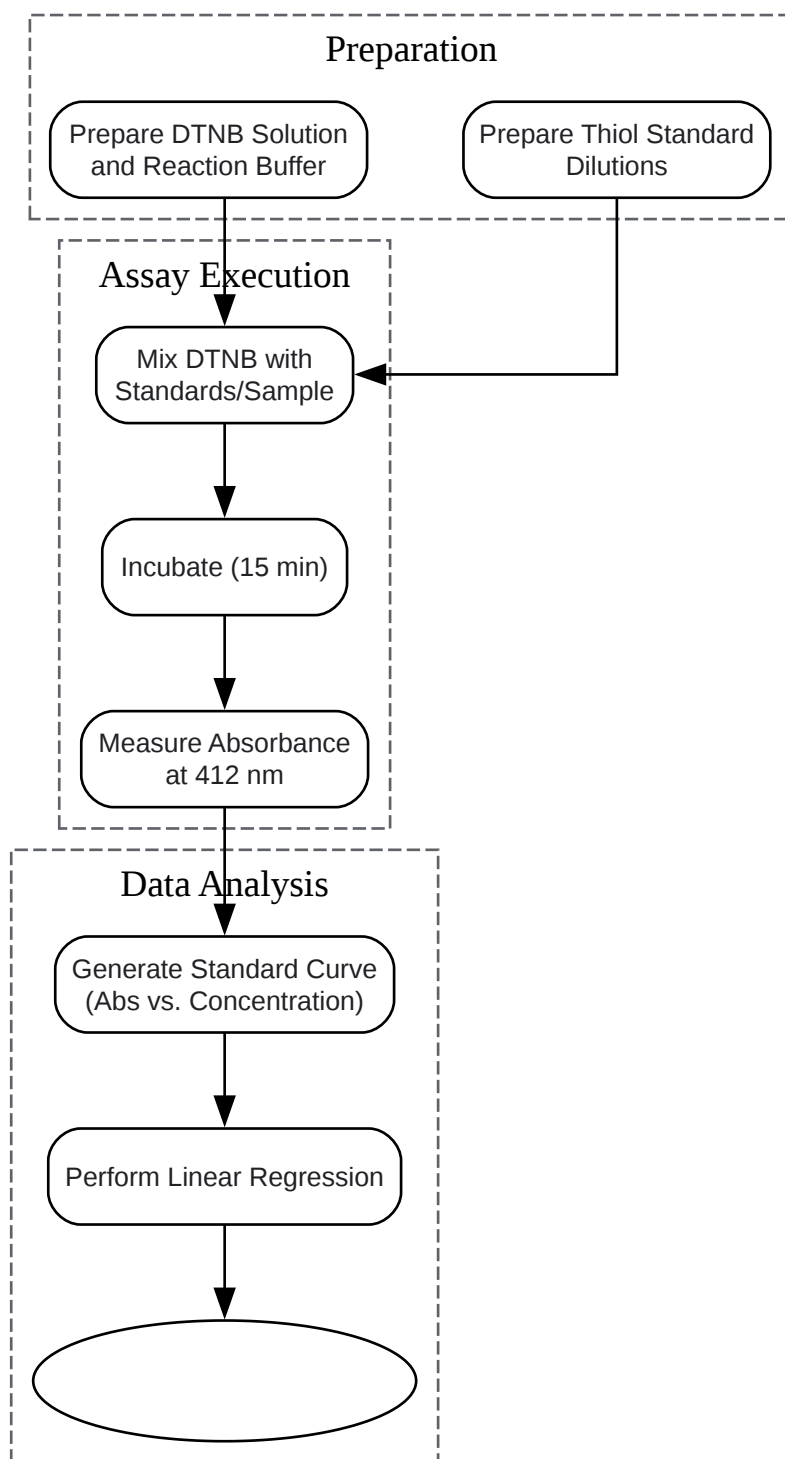
- Prepare Thiol Standards: Create a set of standards by diluting the 1 mM thiol stock solution into the Reaction Buffer. A typical concentration range would be 0, 10, 25, 50, 75, and 100 μM .
- Prepare Sample: Prepare a dilution of the unknown thiol solution in the Reaction Buffer.
- Set up Reaction:
 - To 950 μL of Reaction Buffer, add 50 μL of the DTNB stock solution.

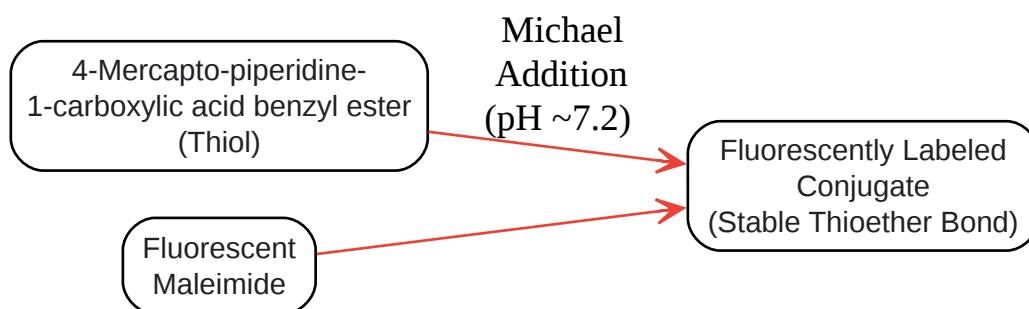
- Add 25 μL of the thiol standard or unknown sample.
- The final volume is 1.025 mL. The blank should contain 25 μL of Reaction Buffer instead of the thiol solution.
- Incubation: Incubate the mixture for 15 minutes at room temperature, protected from light.
- Measure Absorbance: Read the absorbance at 412 nm (A_{412}) using a spectrophotometer.

3. Data Analysis:

- Subtract the absorbance of the blank from the absorbance of all standards and samples.
- Plot the corrected A_{412} values for the standards against their corresponding concentrations (in μM).
- Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the R^2 value. The molar extinction coefficient (ϵ) for TNB^{2-} is $14,150 \text{ M}^{-1}\text{cm}^{-1}$.
- Use the standard curve to calculate the concentration of the unknown sample.

Workflow for Thiol Quantification





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